

Direct Red 239 solubility in different solvents

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Compound of Interest

Compound Name: Direct red 239

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An In-Depth Technical Guide to the Solubility of **Direct Red 239**

For researchers, scientists, and professionals in drug development, understanding the solubility of active compounds and dyes is paramount. **Direct Red 239**, a diazo dye, presents a specific solubility profile that dictates its application in various fields, from textile dyeing to potential biomedical research. This guide provides a comprehensive overview of its solubility in different solvents, supported by experimental methodologies.

Solubility Profile of **Direct Red 239**

The solubility of **Direct Red 239** is highly dependent on the polarity of the solvent, a characteristic stemming from its ionic nature as a tetrasodium salt.^[1]

Quantitative Solubility Data

Solvent	Molar Mass (g/mol)	Solubility	Temperature (°C)	Observations
Water (H ₂ O)	18.02	75 g/L[2]	90	Forms a yellow-light red solution. [1][3][4][5][6]
Ethanol (C ₂ H ₅ OH)	46.07	Limited/Slightly Soluble[1][7]	Not Specified	Produces a shallow dark pink coloration.[1]
N,N-Dimethylformamide (DMF)	73.09	Soluble[1][3][4][5][6]	Not Specified	
Chloroform (CHCl ₃)	119.38	Soluble[1][3][4][5][6]	Not Specified	
Acetone (C ₃ H ₆ O)	58.08	Insoluble[1][3][4][5][6][7]	Not Specified	
n-Butanol (C ₄ H ₁₀ O)	74.12	Insoluble[1][3][4][5][6]	Not Specified	
Concentrated Sulfuric Acid (H ₂ SO ₄)	98.08	Soluble[1][3][5][6]	Not Specified	Dissolves to produce a blue-ray red-purple solution.[1][3][5][6]

Qualitative Solubility Summary

Direct Red 239 exhibits exceptional solubility in highly polar solvents, most notably water, where it can dissolve in any ratio.[1] This high aquasolubility is attributed to the presence of four sodium sulfonate groups in its molecular structure, which facilitate strong ionic interactions with polar water molecules.[1] Its solubility extends to other polar aprotic solvents like N,N-dimethylformamide (DMF).[1][3][4][5][6]

Conversely, it shows limited to slight solubility in moderately polar protic solvents such as ethanol.[1][7] The dye is considered insoluble in less polar organic solvents, including acetone

and n-butanol.[1][3][4][5][6][7]

Interestingly, while some sources indicate high water solubility, others report it as insoluble in water.[8][9][10] This discrepancy may arise from variations in the specific form of the dye or the experimental conditions. The dye is also soluble in chloroform, which is unexpected given the solvent's relatively low polarity.[1][3][4][5][6]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a dye like **Direct Red 239**, based on standard laboratory methods.

Objective: To determine the solubility of **Direct Red 239** in a given solvent at a specific temperature.

Materials:

- **Direct Red 239** powder
- Selected solvent (e.g., water, ethanol)
- Volumetric flasks
- Analytical balance
- Magnetic stirrer and stir bars
- Water bath or heating mantle with temperature control
- Spectrophotometer
- Filtration apparatus (e.g., syringe filters)

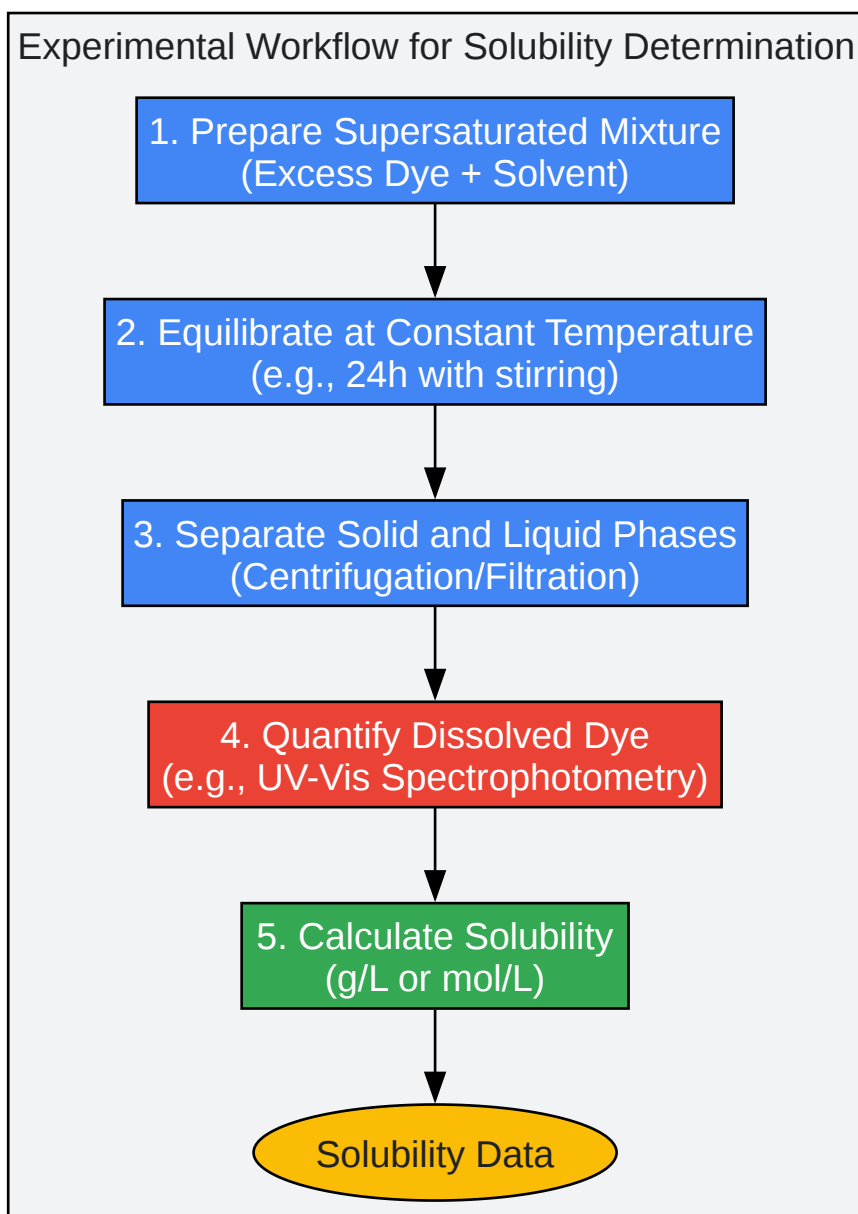
Methodology:

- **Preparation of Saturated Solution:** a. Add an excess amount of **Direct Red 239** powder to a known volume of the solvent in a sealed container. b. Vigorously agitate the mixture using a

magnetic stirrer at a constant, controlled temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Separation of Undissolved Solute: a. Allow the mixture to settle. b. Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred. For accuracy, filter the supernatant using a syringe filter compatible with the solvent.
- Quantification: a. Dilute the clear, saturated solution with the same solvent to a concentration that falls within the linear range of a spectrophotometer. b. Measure the absorbance of the diluted solution at the wavelength of maximum absorbance (λ_{max}) for **Direct Red 239**. c. Calculate the concentration of the dye in the saturated solution using a pre-established calibration curve (absorbance vs. concentration).
- Data Reporting: a. Express the solubility in terms of grams per liter (g/L) or moles per liter (mol/L) at the specified temperature.

Visualizations



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Caption: A flowchart of the experimental workflow for determining dye solubility.

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